

Solubility and pH characteristics of trisodium phosphate solutions

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Compound of Interest

Compound Name: *Trisodium phosphate*

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An In-depth Technical Guide to the Solubility and pH Characteristics of **Trisodium Phosphate** Solutions

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **trisodium phosphate** (TSP), focusing on its solubility in aqueous and organic media, and the pH characteristics of its aqueous solutions. This document is intended to serve as a practical resource, offering detailed data, experimental protocols, and visual representations of the underlying chemical principles.

Introduction to Trisodium Phosphate (TSP)

Trisodium phosphate, with the chemical formula Na_3PO_4 , is an inorganic salt of phosphoric acid.[1][2] It is commercially available in various hydrated forms, most commonly as anhydrous TSP (Na_3PO_4) and **trisodium phosphate** dodecahydrate ($\text{Na}_3\text{PO}_4 \cdot 12\text{H}_2\text{O}$).[1][2] It presents as a white, granular, or crystalline solid.[1] A key characteristic of TSP is its high solubility in water, where it forms a strongly alkaline solution. This property makes it a versatile compound used as a cleaning agent, food additive, emulsifier, buffer, and sequestrant.

Solubility Characteristics

The solubility of **trisodium phosphate** is highly dependent on the temperature of the solvent and the specific form of the salt (anhydrous vs. hydrated).

Solubility in Water

Trisodium phosphate is highly soluble in water. The solubility increases significantly with temperature. Quantitative data for both anhydrous and dodecahydrate forms are summarized below.

Table 1: Solubility of Anhydrous **Trisodium Phosphate** (Na_3PO_4) in Water

Temperature (°C)	Solubility (g / 100 mL)
0	5.4
20	12.0
25	14.5
40	23.3

| 100 | 94.6 |

Table 2: Solubility of **Trisodium Phosphate** Dodecahydrate ($\text{Na}_3\text{PO}_4 \cdot 12\text{H}_2\text{O}$) in Water

Temperature (°C)	Solubility (g / 100 mL)
------------------	-------------------------

| 20 | 28.3 |

Solubility in Organic Solvents

Trisodium phosphate is generally considered insoluble in organic solvents. Specifically, it is insoluble in ethanol and carbon disulfide.

pH Characteristics of Aqueous Solutions

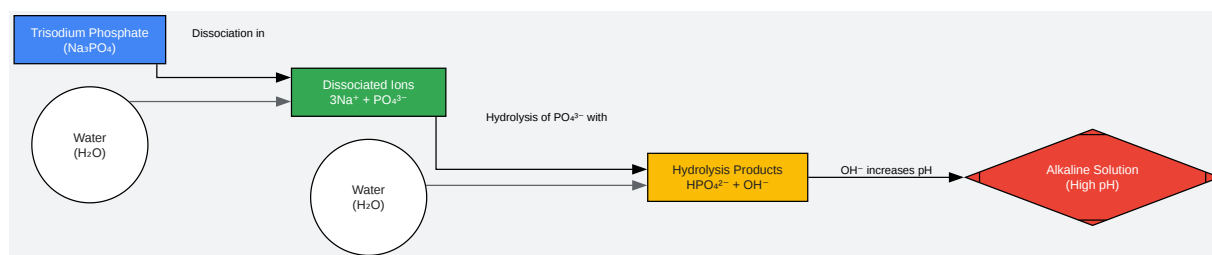
When dissolved in water, **trisodium phosphate** undergoes hydrolysis, producing a strongly alkaline solution. This is due to the reaction of the phosphate ion (PO_4^{3-}), a conjugate base of

the weak acid hydrogen phosphate (HPO_4^{2-}), with water to produce hydroxide ions (OH^-).

The dissociation and subsequent hydrolysis of TSP in water can be represented by the following reactions:

- Dissociation: $\text{Na}_3\text{PO}_4(\text{s}) \rightarrow 3\text{Na}^+(\text{aq}) + \text{PO}_4^{3-}(\text{aq})$
- Hydrolysis: $\text{PO}_4^{3-}(\text{aq}) + \text{H}_2\text{O}(\text{l}) \rightleftharpoons \text{HPO}_4^{2-}(\text{aq}) + \text{OH}^-(\text{aq})$

The generation of hydroxide ions results in the basic nature of the solution.



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Caption: Dissociation and hydrolysis pathway of **Trisodium Phosphate** in water leading to an alkaline solution.

The pH of a TSP solution is dependent on its concentration.

Table 3: pH of **Trisodium Phosphate** Solutions at Various Concentrations

Concentration	pH Value
0.1 M	11.5
0.5% (w/v)	12.10
1.0% (w/v)	12.0 - 12.28
1.5% (w/v)	12.35
2.0% (w/v)	12.40
2.5% (w/v)	12.44

| 5.0% (w/v) | 11.7 - 12.5 |

Experimental Protocols

Protocol for Determining Solubility

This protocol outlines a general method for determining the solubility of a salt like **trisodium phosphate** at various temperatures by constructing a solubility curve.

Materials:

- **Trisodium phosphate** (anhydrous or dodecahydrate)
- Deionized or distilled water
- A series of test tubes or vials
- Analytical balance
- Pipettes or burettes for accurate volume measurement
- Heating apparatus (e.g., hot plate with a water bath)
- Stirring apparatus (e.g., magnetic stirrer and stir bars)
- Calibrated thermometer or temperature probe

Procedure:

- Preparation of Solutions:
 - Accurately weigh several different amounts of **trisodium phosphate** and transfer each to a separate, labeled test tube.
 - Add a precise volume of deionized water to each test tube (e.g., 5.0 mL). Record the exact mass of salt and volume of water for each sample.
- Dissolution:
 - Place the test tubes in a water bath and begin heating.
 - Stir each solution continuously until all the **trisodium phosphate** has completely dissolved.
- Determination of Saturation Temperature:
 - Once the solid is fully dissolved, remove one test tube from the hot water bath.
 - Place a thermometer into the solution and continue to stir gently.
 - Carefully observe the solution as it cools. Record the exact temperature at which the first crystals begin to form. This is the saturation temperature for that specific concentration.
 - It may be necessary to repeat the heating and cooling cycle to obtain a reproducible measurement.
- Data Collection and Analysis:
 - Repeat the process for all prepared samples.
 - Calculate the solubility for each sample in grams of solute per 100 g or 100 mL of solvent.
 - Plot a graph of solubility (y-axis) versus saturation temperature (x-axis) to construct the solubility curve.

Protocol for Measuring pH

This protocol describes the standard method for accurately measuring the pH of a **trisodium phosphate** solution using a glass-electrode pH meter.

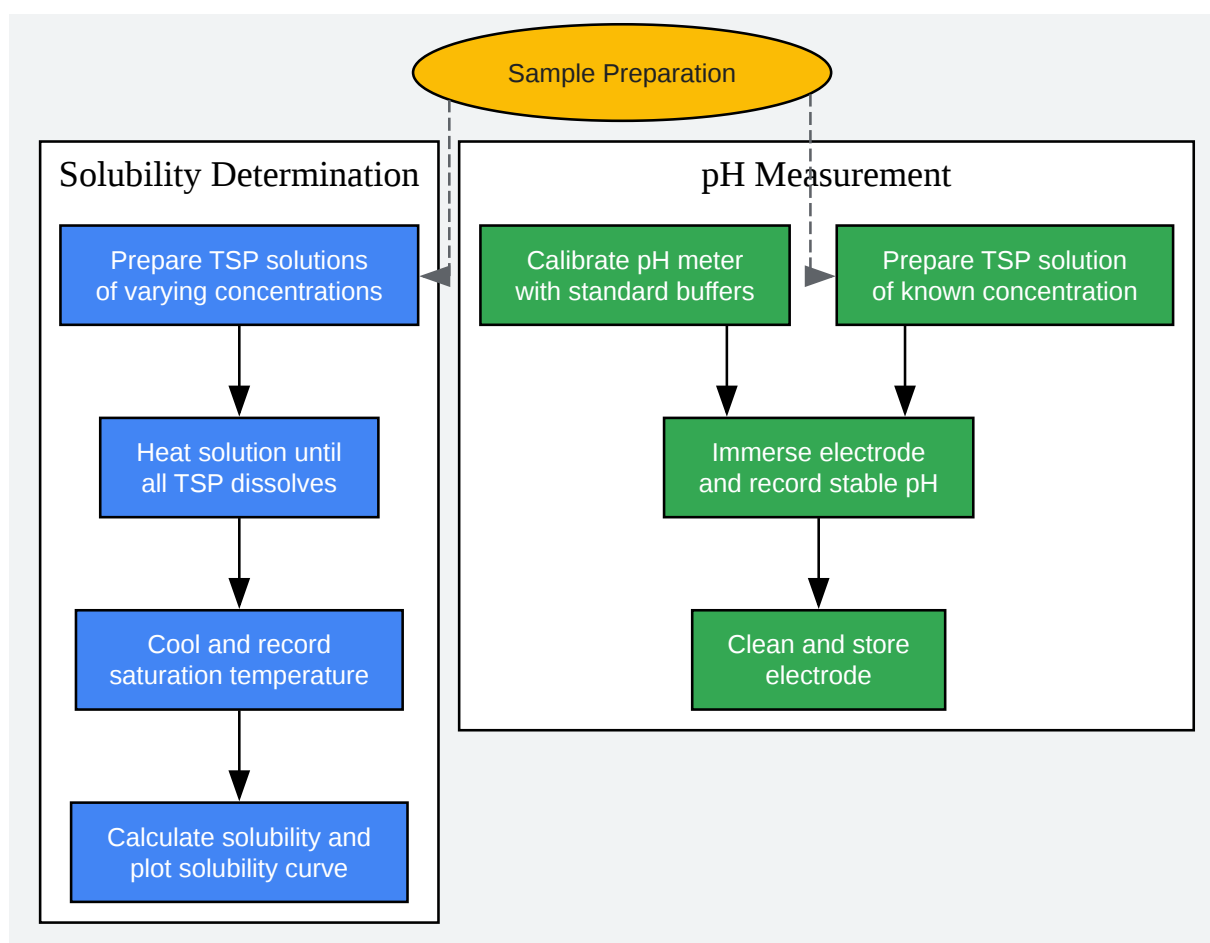
Materials:

- Calibrated pH meter with a glass combination electrode
- Standard pH buffer solutions (e.g., pH 4.00, 7.00, and 10.00)
- **Trisodium phosphate** solution of known concentration
- Beakers
- Deionized or distilled water
- Stirring rod or magnetic stirrer

Procedure:

- pH Meter Calibration:
 - Rinse the pH electrode with deionized water and gently blot it dry.
 - Place the electrode in the pH 7.00 buffer solution. Allow the reading to stabilize and adjust the meter to read 7.00.
 - Rinse the electrode again with deionized water.
 - Place the electrode in a second buffer solution that brackets the expected sample pH (e.g., pH 10.00 for an alkaline TSP solution). Allow the reading to stabilize and adjust the meter accordingly.
 - For high accuracy, a third calibration point (e.g., pH 4.00) can be used.
- Sample Preparation and Measurement:

- Prepare the **trisodium phosphate** solution of the desired concentration by dissolving a known mass of TSP in a specific volume of deionized water.
- Pour the sample into a clean beaker and place the rinsed electrode into the solution.
- Stir the solution gently to ensure homogeneity and a stable reading.
- Allow the pH reading to stabilize completely before recording the value.
- Post-Measurement:
 - Rinse the electrode thoroughly with deionized water.
 - Store the electrode according to the manufacturer's instructions, typically in a specified storage solution.



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Caption: General experimental workflow for determining the solubility and pH of **Trisodium Phosphate** solutions.

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References

- 1. TRISODIUM PHOSPHATE - Ataman Kimya [atamanchemicals.com]
- 2. Trisodium phosphate - Wikipedia [en.wikipedia.org]
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